

Essential Safety and Operational Guide for Handling Raclopride

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Compound of Interest

Compound Name: *Raclopride*

Cat. No.: *B1662589*

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This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals working with **Raclopride**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Raclopride**, a comprehensive suite of personal protective equipment is mandatory to prevent exposure. The required PPE varies based on the specific task being performed.

Task	Required Personal Protective Equipment
Handling Solid Compound	Chemical-resistant gloves (powder-free recommended), safety glasses with side shields or goggles, lab coat, and an N95 dust mask to prevent inhalation of fine particles. [1]
Preparing Solutions	Double chemical-resistant gloves, a fluid-resistant gown, and safety goggles. [1] [2] If there is a splash risk, a full-face shield should be worn in addition to goggles. [2]
General Laboratory Use	Chemical-resistant gloves, lab coat, and eye protection. Work should be conducted in a well-ventilated area or under a chemical fume hood.

It is recommended to use powder-free gloves to avoid contamination of the work area. Gloves should be changed regularly, approximately every 30 to 60 minutes, or immediately if they become contaminated.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure that a safety shower and an eyewash station are readily accessible before beginning any work.
- All handling of **Raclopride** powder should be performed in a well-ventilated area with appropriate exhaust ventilation, such as a chemical fume hood, to minimize the risk of inhalation.
- Avoid the formation of dust and aerosols during handling.

2. Handling the Compound:

- Wear the appropriate PPE as detailed in the table above.

- Avoid direct contact with the skin, eyes, and clothing.
- After handling, wash hands thoroughly with soap and water.

3. Storage:

- Store **Raclopride** in a tightly sealed container in a cool, dry, and well-ventilated location. Recommended storage temperatures can range from 2-8°C to -20°C, so consult the supplier's specific instructions.
- Keep it segregated from incompatible materials and foodstuff containers.

Emergency and First Aid Protocols

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove any contaminated clothing and thoroughly wash the affected skin with soap and plenty of water. If irritation persists, consult a physician.
Inhalation	Move the individual to an area with fresh air. If breathing becomes difficult, provide respiratory support and seek immediate medical help.
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.

Disposal Plan

- Chemical Waste: Dispose of **Raclopride** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Waste should be collected

in suitable, closed containers clearly labeled for chemical disposal.

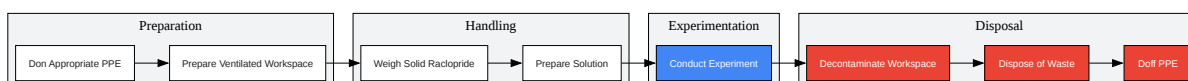
- Contaminated Materials: Any PPE or lab supplies (e.g., pipette tips, tubes) that come into contact with **Raclopride** should be treated as chemical waste and disposed of accordingly.
- Environmental Precautions: Prevent the substance from entering drains or waterways.

Quantitative Safety and Chemical Data

The following table summarizes key quantitative data for **Raclopride**.

Parameter	Value	Reference
Molecular Weight	347.24 g/mol	
Storage Temperature	2-8°C or -20°C	
Solubility (DMSO)	34.72 - 69 mg/mL	
Solubility (Ethanol)	8.68 mg/mL	
Acute Toxicity (TDLO - Rat, Intraperitoneal)	0.05 mg/kg	
Acute Toxicity (TDLO - Rat, Subcutaneous)	1 mg/kg	
Acute Toxicity (TDLO - Mouse, Intraperitoneal)	0.5 mg/kg	
Acute Toxicity (TDLO - Mouse, Subcutaneous)	0.63 mg/kg	

Workflow for Handling Raclopride



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References

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